

# In-Vivo Safety and Toxicity Profile of Myristyl Behenate: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Myristyl behenate*

Cat. No.: *B1598218*

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Disclaimer: Direct in-vivo safety and toxicity data for **Myristyl behenate** are limited in publicly available literature. This guide provides a comprehensive profile based on data from its constituent components, Myristyl alcohol and Behenic acid, and the closely related ester, Myristyl myristate. The information herein is intended for research and development purposes and should not be considered a definitive safety assessment for regulatory submission without further compound-specific testing.

## Executive Summary

**Myristyl behenate** is a long-chain fatty acid ester with potential applications in pharmaceutical and cosmetic formulations as an emollient, thickener, and stabilizer. Due to a lack of specific in-vivo toxicity studies on **Myristyl behenate**, this technical guide synthesizes available data on its hydrolysis products—Myristyl alcohol and Behenic acid—and the analogous compound, Myristyl myristate, to construct a presumptive safety profile.

Based on the available information, **Myristyl behenate** is expected to have a low order of acute toxicity. The constituent moieties and related compounds have been reviewed by the Cosmetic Ingredient Review (CIR) Expert Panel and are considered safe for use in cosmetic formulations.<sup>[1][2]</sup> It is anticipated that **Myristyl behenate** would be hydrolyzed in vivo to Myristyl alcohol and Behenic acid, which are then metabolized through well-established fatty acid and fatty alcohol pathways.

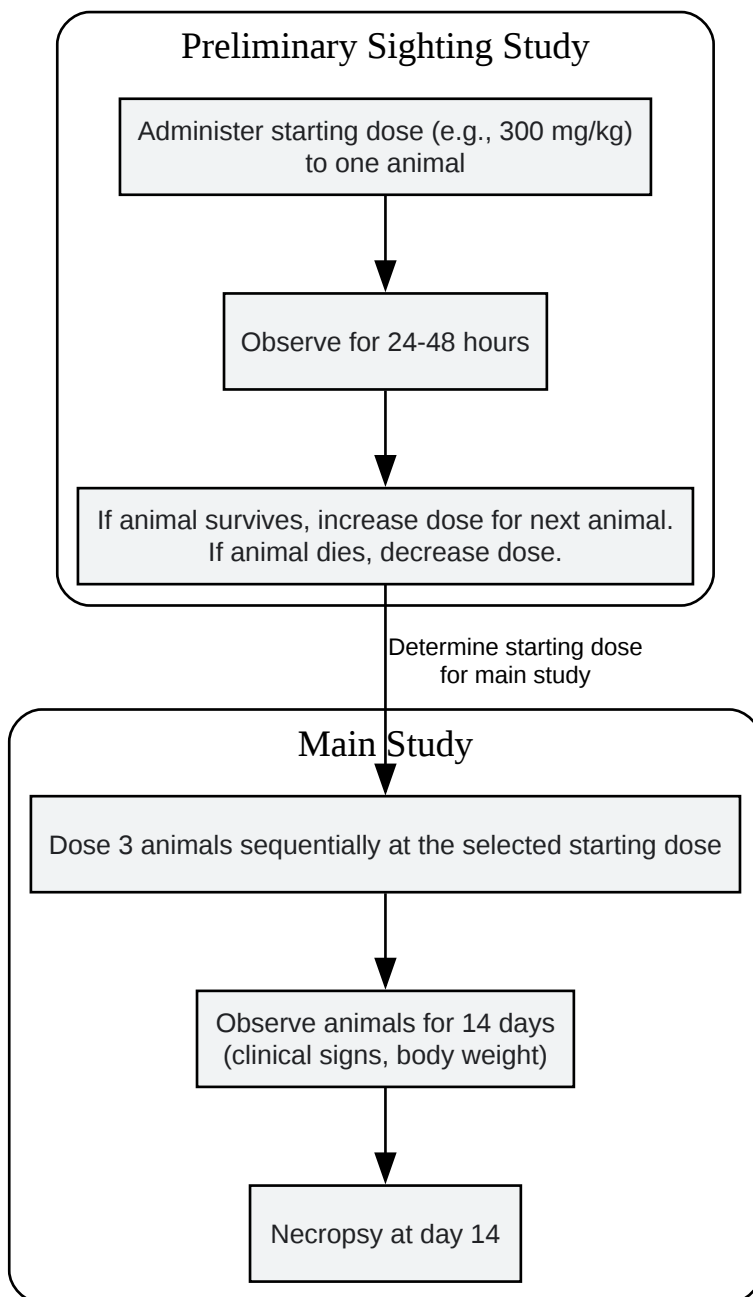
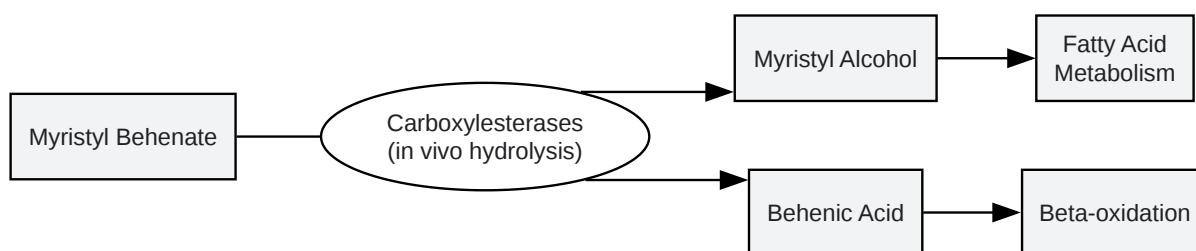
## Chemical and Physical Properties

Property	Value
Chemical Name	Tetradecyl docosanoate
Synonyms	Myristyl behenate
Molecular Formula	C36H72O2
Molecular Weight	536.96 g/mol
Appearance	Waxy solid
Solubility	Insoluble in water; soluble in oils and organic solvents

## Pharmacokinetics and Metabolism

Direct pharmacokinetic studies on **Myristyl behenate** are not available. However, as an ester, it is anticipated to undergo hydrolysis by carboxylesterases present in the gastrointestinal tract and various tissues to yield Myristyl alcohol and Behenic acid.[\[3\]](#)

- **Myristyl Alcohol:** A long-chain fatty alcohol that can be oxidized to myristic acid, which then enters the fatty acid metabolic pool.
- **Behenic Acid:** A very long-chain saturated fatty acid that is reported to be poorly absorbed.[\[4\]](#) That which is absorbed can be metabolized via beta-oxidation.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)